

Proper Disposal of 4-Methylbenzylamine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 4-Methylbenzylamine

Cat. No.: B130917

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For immediate reference, **4-Methylbenzylamine** is a corrosive and combustible liquid that requires disposal as hazardous waste. Under no circumstances should it be disposed of down the drain or in regular trash. This guide provides detailed procedures for the safe handling and disposal of **4-Methylbenzylamine**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

I. Immediate Safety and Hazard Information

4-Methylbenzylamine is classified as a corrosive substance that can cause severe skin burns and eye damage.[1][2] It is also a combustible liquid.[3] Adherence to proper personal protective equipment (PPE) protocols is mandatory when handling this chemical.

Key Safety Precautions:

- Engineering Controls: Always handle **4-Methylbenzylamine** in a well-ventilated area, preferably within a chemical fume hood.[4]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles and a face shield (minimum 8-inch).[1]
 - Hand Protection: Use compatible chemical-resistant gloves. Gloves must be inspected before use and disposed of properly after.[1]
 - Body Protection: Wear a complete suit protecting against chemicals.[1]

- Emergency Procedures:
 - Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin with plenty of water and soap. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[\[1\]](#)[\[5\]](#)
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.

II. Quantitative Data Summary

The following table summarizes key quantitative data for **4-Methylbenzylamine**, extracted from its Safety Data Sheet (SDS).

Property	Value
Molecular Formula	C ₈ H ₁₁ N
Molecular Weight	121.18 g/mol
CAS Number	104-84-7
Boiling Point	195 °C (lit.)
Melting Point	12-13 °C (lit.)
Density	0.952 g/mL at 25 °C (lit.)
Flash Point	80 °C (176 °F) - closed cup
GHS Hazard Statements	H314: Causes severe skin burns and eye damage.
UN Number	2735

(Source:[\[1\]](#)[\[2\]](#))

III. Disposal Protocol for 4-Methylbenzylamine

Waste

The primary method for the ultimate disposal of **4-Methylbenzylamine** is incineration in a chemical incinerator equipped with an afterburner and scrubber.[1] However, laboratory personnel are responsible for the safe collection, storage, and preparation of the waste for pickup by a licensed professional waste disposal service.[1]

Step-by-Step Laboratory Disposal Procedure:

- Waste Identification and Segregation:
 - Identify all waste streams containing **4-Methylbenzylamine**.
 - Segregate **4-Methylbenzylamine** waste from other chemical waste streams to avoid incompatible mixtures.[6] It should be stored as a combustible, corrosive hazardous material.
- Selection of Waste Container:
 - Use a dedicated, leak-proof container that is compatible with **4-Methylbenzylamine**. Plastic containers are often preferred over glass for hazardous waste when compatibility is not an issue.[6]
 - Ensure the container has a secure, tightly-fitting lid.
- Waste Accumulation:
 - Carefully transfer the **4-Methylbenzylamine** waste into the designated container, avoiding splashes and spills.
 - Keep the container closed at all times except when adding waste.
 - Store the waste container in a designated hazardous waste storage area that is secure and accessible only to trained personnel.[7]
- Labeling the Waste Container:

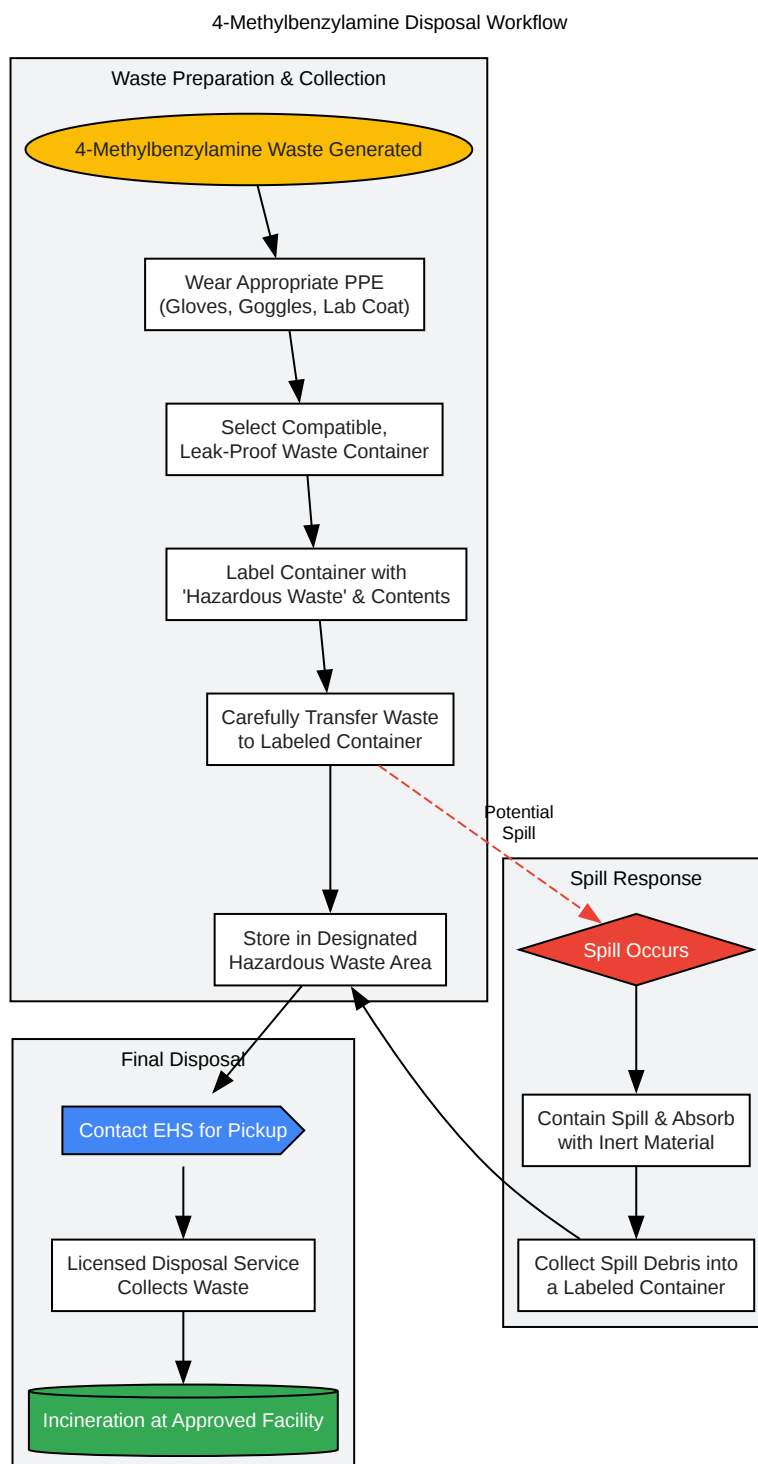
- Immediately label the waste container with a hazardous waste tag.^[6] The label must include:
 - The words "Hazardous Waste".^[6]
 - The full chemical name: "**4-Methylbenzylamine**". Do not use abbreviations.^[6]
 - An accurate estimation of the quantity of the waste.
 - The date of waste generation.^[6]
 - The location of origin (e.g., laboratory room number).^[6]
 - The name and contact information of the Principal Investigator.^[6]
 - Appropriate hazard pictograms (e.g., corrosive).^[6]
- Arranging for Disposal:
 - Once the container is full or the waste is ready for disposal, contact your institution's Environmental Health and Safety (EHS) office or the designated chemical waste manager to arrange for pickup.^[6]
 - Do not mix different types of waste in the same container.

Disposal of Empty Containers:

- A container that has held **4-Methylbenzylamine** must be treated as hazardous waste unless properly decontaminated.
- To decontaminate, triple rinse the empty container with a suitable solvent (e.g., ethanol). The rinsate must be collected and disposed of as hazardous waste.^[8]
- After triple rinsing, deface or remove the original label, and the container may then be disposed of as regular trash.^[8]

IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **4-Methylbenzylamine** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **4-Methylbenzylamine**.

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- To cite this document: BenchChem. [Proper Disposal of 4-Methylbenzylamine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130917#4-methylbenzylamine-proper-disposal-procedures]

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